

An In-depth Technical Guide to the Physical Properties of Heptyl Hexanoate

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Compound of Interest

Compound Name: Heptyl hexanoate

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This technical guide provides a comprehensive overview of the key physical properties of **heptyl hexanoate**, an ester recognized for its characteristic fruity aroma and applications in the flavor, fragrance, and pharmaceutical industries. This document outlines its fundamental physicochemical characteristics, details the experimental methodologies for their determination, and presents the data in a clear, comparative format.

Physicochemical Data Summary

Heptyl hexanoate ($C_{13}H_{26}O_2$) is the ester formed from the condensation of hexanoic acid and heptanol. Its physical properties are crucial for its application in various scientific and industrial fields. The following table summarizes the key physical data for **heptyl hexanoate**.

Physical Property	Value	Units	Conditions
Boiling Point	258.6 - 259.0	°C	@ 760 mmHg
Melting Point	-34.4	°C	@ 760 mmHg
Molar Mass	214.34	g/mol	
Density	0.859 - 0.869	g/cm ³	@ 25 °C
Refractive Index	1.421 - 1.432	@ 20 °C	
Vapor Pressure	0.0136 - 0.014	mmHg	@ 25 °C (estimated)
Flash Point	109.44 - 109.6	°C	
logP (o/w)	5.371	(estimated)	
Water Solubility	1.132	mg/L	@ 25 °C (estimated)

Note: The ranges in values reflect data from multiple sources.

Experimental Protocols

The determination of the physical properties of chemical compounds like **heptyl hexanoate** follows standardized and rigorous experimental protocols. While specific laboratory reports for this ester are not publicly detailed, the methodologies are based on established standards such as those from ASTM International.

1. Determination of Boiling Point

The boiling point of an ester such as **heptyl hexanoate** is typically determined using methods like distillation or the Thiele tube method, which are designed to measure the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A standardized approach for determining the boiling range of esters is outlined in ASTM D7398.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Principle: Gas chromatography is used to determine the boiling range distribution. The sample is injected into a gas chromatograph, and the components are separated based on their boiling points. The retention time of the compound is correlated with its boiling point.

- Apparatus: A gas chromatograph equipped with a flame ionization detector (FID) and a capillary column is used.
- Procedure:
 - A calibration mixture with known boiling points is run to establish a retention time versus boiling point curve.
 - A small, precise volume of the **heptyl hexanoate** sample is injected into the gas chromatograph.
 - The column temperature is increased at a controlled rate, causing the components to elute in order of their boiling points.
 - The detector records the elution of the compound, and its boiling point is determined by comparing its retention time to the calibration curve.
 - The atmospheric pressure is recorded at the time of the experiment.

2. Determination of Melting Point

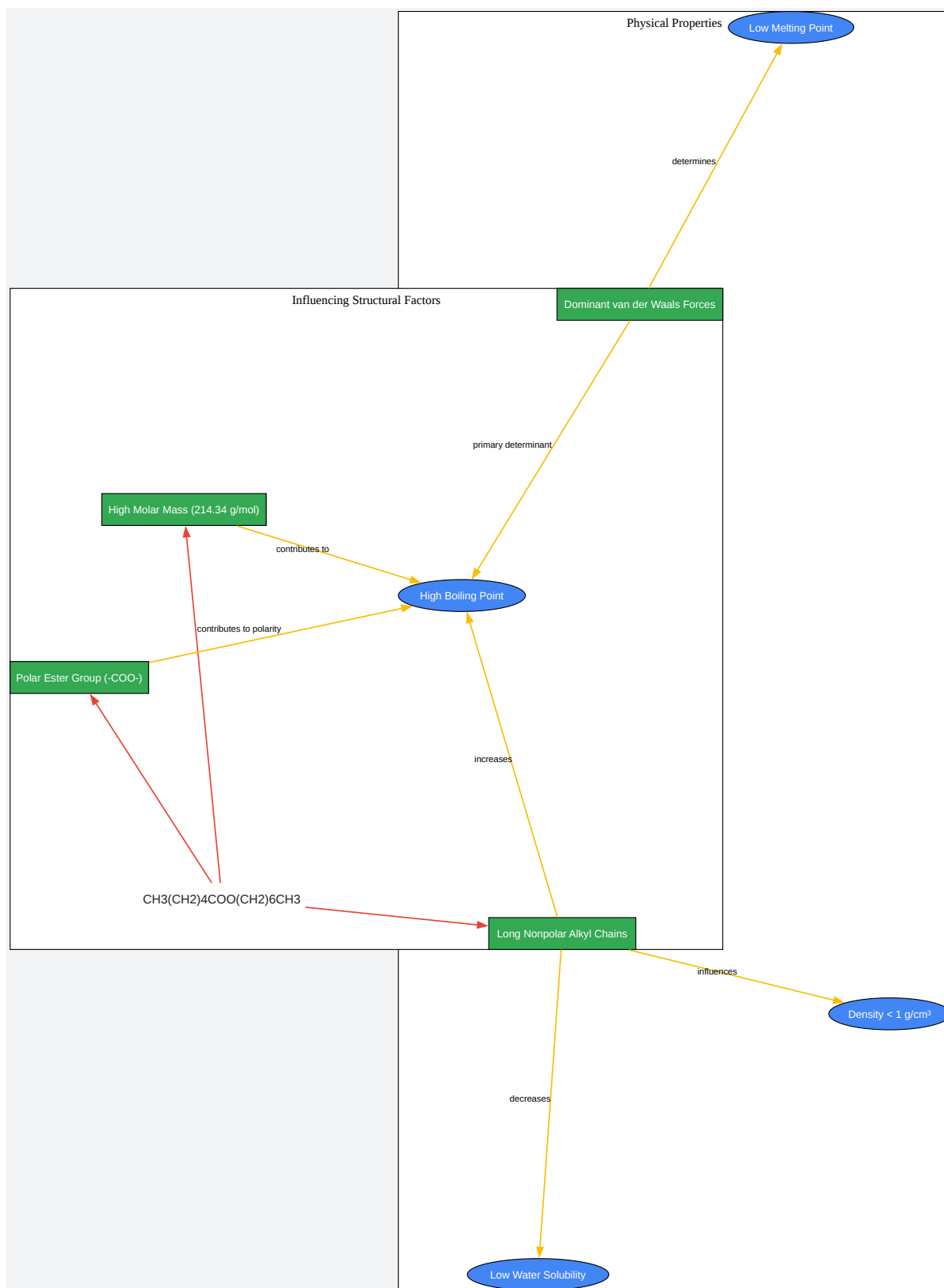
For substances that are solid at room temperature, the melting point is a key indicator of purity. Since **heptyl hexanoate** is a liquid at room temperature, its melting point (or freezing point) is determined by cooling the substance until it solidifies. The ASTM E324 standard test method describes a common procedure for determining the melting range of organic chemicals.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Principle: The method involves heating a small, finely powdered sample in a capillary tube and observing the temperature range from the initial to the final stage of melting. For liquids at room temperature, the principle is reversed by observing the freezing point upon cooling.
- Apparatus: A melting point apparatus with a temperature-controlled block or a Thiele tube filled with a suitable heat-transfer fluid, a calibrated thermometer, and capillary tubes are required.
- Procedure (for freezing point):
 - A sample of liquid **heptyl hexanoate** is placed in a small test tube.

- The tube is slowly cooled, for instance, in a cooling bath.
- The sample is gently stirred, and the temperature is monitored with a calibrated thermometer.
- The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded. This range is reported as the freezing/melting point.

Structure-Property Relationship

The physical properties of **heptyl hexanoate** are directly related to its molecular structure. The long alkyl chains of both the hexanoate and heptyl groups result in significant van der Waals forces, leading to a relatively high boiling point and low water solubility. The ester functional group introduces polarity, but the dominance of the nonpolar alkyl chains makes the molecule largely nonpolar.



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Caption: Relationship between molecular structure and physical properties.

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